

Proper Disposal Procedures for HZ-1157

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Compound of Interest

Compound Name: HZ-1157

Cat. No.: B1674133

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Disclaimer: **HZ-1157** is an identifier for a DHFR inhibitor, also known as 5-tert-butoxyquinazoline-2,4-diamine. The following guidance is based on the available Safety Data Sheet (SDS) and general best practices for the disposal of hazardous laboratory chemicals. Users must always consult their institution's Environmental Health and Safety (EHS) department for specific disposal protocols and comply with all local, state, and federal regulations.

Immediate Safety and Hazard Identification

HZ-1157 is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

Due to its toxicity profile, **HZ-1157** and any materials contaminated with it must be handled and disposed of as hazardous waste. Under no circumstances should **HZ-1157** or its containers be disposed of in the regular trash or down the sanitary sewer.[2][3]

Waste Segregation and Collection

Proper segregation is the first critical step in the disposal process. Do not mix hazardous waste with non-hazardous waste.[4][5]

Waste Streams:

- Solid Waste: Includes unused or expired **HZ-1157** powder, contaminated personal protective equipment (PPE) such as gloves and lab coats, weigh boats, pipette tips, and any labware that has come into direct contact with the solid compound.[\[2\]](#)
- Liquid Waste: Includes solutions containing **HZ-1157**, the first rinse of any container that held the compound, and solvents used to clean contaminated glassware.[\[2\]](#)[\[3\]](#)
- Sharps Waste: Contaminated needles, syringes, or blades must be collected in a designated, puncture-proof sharps container.[\[6\]](#)

Container Requirements:

- Use sturdy, leak-proof containers that are chemically compatible with the waste.[\[2\]](#)[\[3\]](#)
- Keep containers securely closed except when adding waste.[\[2\]](#)[\[3\]](#)
- All containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**HZ-1157** (5-tert-butoxyquinazoline-2,4-diamine)".[\[2\]](#)[\[3\]](#) Abbreviations are not acceptable.
- Store waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials.[\[5\]](#) Use secondary containment, such as a tray or bin, for all liquid waste containers.[\[2\]](#)[\[5\]](#)

Step-by-Step Disposal Procedures

Procedure for Disposing of Solid **HZ-1157** Waste:

- Collection: Carefully place all solid waste contaminated with **HZ-1157** into a designated hazardous waste container. Minimize dust generation during transfer.
- Labeling: Ensure the container is accurately labeled as "Hazardous Waste" and includes "**HZ-1157**".
- Storage: Store the sealed container in your lab's satellite accumulation area.
- Pickup: Once the container is full, or if waste has been accumulated for an extended period, request a waste pickup from your institution's EHS department.[\[2\]](#)

Procedure for Disposing of Liquid **HZ-1157** Waste:

- Collection: Pour liquid waste containing **HZ-1157** into a designated, compatible, and leak-proof hazardous waste container.
- Segregation: Do not mix aqueous waste with organic solvent waste unless explicitly permitted by your EHS office.[\[5\]](#)
- Labeling: Clearly label the container with "Hazardous Waste" and list all chemical constituents, including solvents and their approximate concentrations.
- Storage: Seal the container and place it in secondary containment in the satellite accumulation area.
- Pickup: Request a waste pickup from EHS when the container is full.

Procedure for Disposing of Empty **HZ-1157** Containers:

- Empty containers that held **HZ-1157** are also considered hazardous waste.[\[2\]](#)
- The first rinse of the container with a suitable solvent must be collected and disposed of as hazardous liquid waste.[\[2\]](#)[\[3\]](#)
- After the initial rinse is collected, the container should be triple-rinsed.[\[3\]](#)[\[4\]](#) This subsequent rinsate may also need to be collected as hazardous waste, depending on institutional policies.
- Once thoroughly decontaminated, deface or remove all original labels from the container.[\[2\]](#)
[\[4\]](#)
- Dispose of the decontaminated container as instructed by your EHS department, which may be as regular solid waste or recycled glass.[\[2\]](#)

Quantitative Data Summary

The following table summarizes key quantitative thresholds relevant to the handling and disposal of hazardous waste. These are general guidelines; specific limits are set by regulatory bodies and institutional policies.

Parameter	Threshold/Requirement	Regulatory Context
Acute Hazardous Waste Accumulation	≤ 1 quart	Federal regulations allow for the accumulation of up to 1 quart of acutely hazardous waste at or near the point of generation.[5]
Hazardous Waste Accumulation	≤ 55 gallons	Federal regulations permit the accumulation of up to 55 gallons of hazardous waste in a satellite accumulation area. [5]
Container Storage	Must be closed at all times, except when adding waste.	A fundamental requirement to prevent spills and emissions. [2][3]
Container Rinsing	Triple-rinse with an appropriate solvent.	Standard procedure for decontaminating empty containers that held toxic chemicals.[3][4]

Experimental Protocol: Cell Viability Assay Waste Generation

This protocol illustrates how **HZ-1157** waste is generated in a typical laboratory setting.

Objective: To determine the IC50 of **HZ-1157** in a cancer cell line.

Methodology:

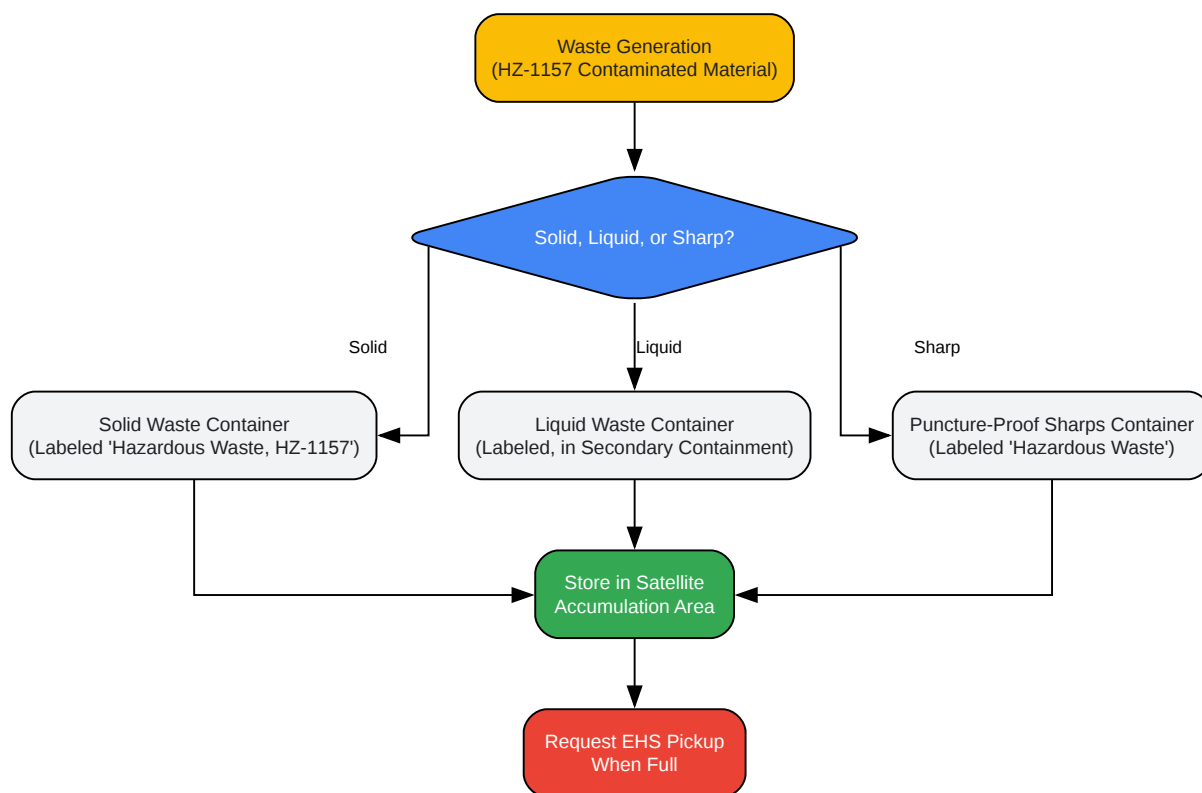
- Stock Solution Preparation: A 10 mM stock solution of **HZ-1157** is prepared by dissolving the powder in DMSO.
 - Waste Generated: Weigh paper, spatula, and microfuge tube contaminated with solid **HZ-1157**.

- Serial Dilutions: The stock solution is serially diluted in cell culture medium to create a range of treatment concentrations.
 - Waste Generated: Pipette tips and microfuge tubes contaminated with liquid **HZ-1157**.
- Cell Treatment: Cells plated in 96-well plates are treated with the various concentrations of **HZ-1157**.
 - Waste Generated: The 96-well plates containing **HZ-1157** in media.
- Assay: After incubation, a viability reagent (e.g., CellTiter-Glo®) is added, and luminescence is measured.
 - Waste Generated: Pipette tips used to add the reagent.

All generated waste, from the initial weigh paper to the final 96-well plates, is contaminated with **HZ-1157** and must be disposed of as hazardous chemical waste following the procedures outlined above.

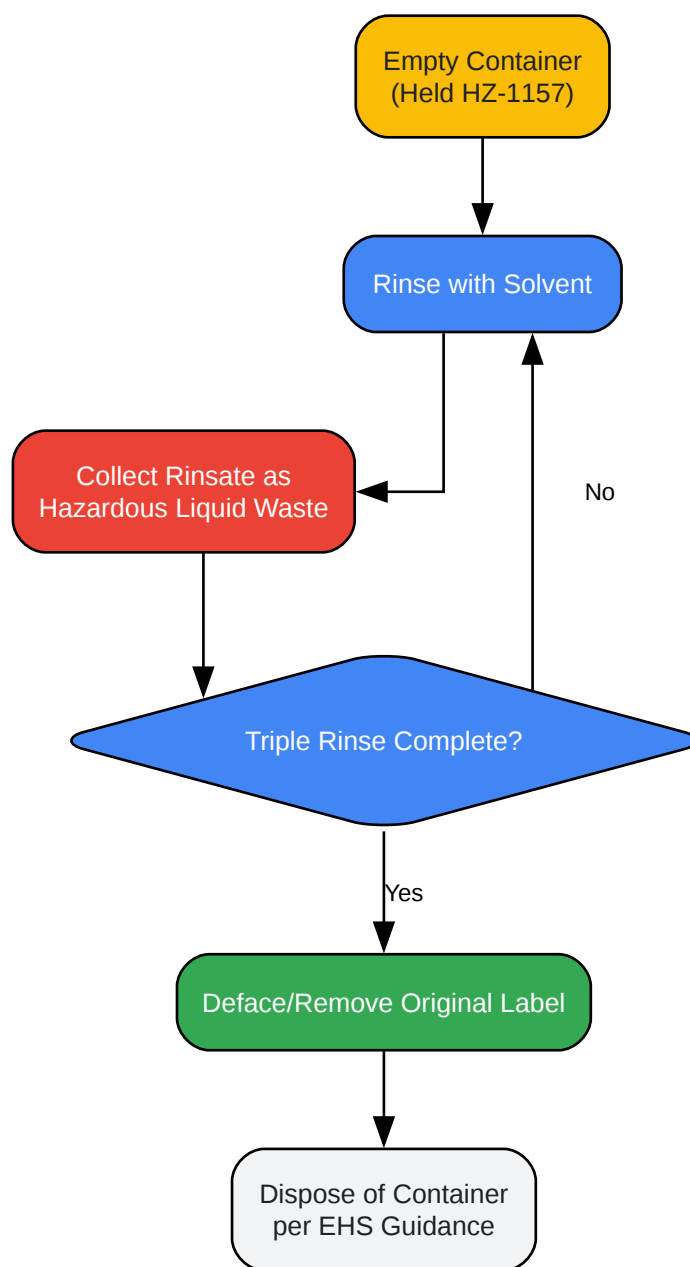
Mandatory Visualizations

The following diagrams illustrate key procedural workflows.



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Caption: Workflow for **HZ-1157** waste segregation and disposal.



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Caption: Decontamination and disposal of empty **HZ-1157** containers.

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